

Mesopram in vivo efficacy optimization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

Get Quote

Documented In Vivo Efficacy & Dosing

The table below summarizes successful in vivo dosing regimens for **Mesopram** from published studies. This can serve as a starting point for your experimental design.

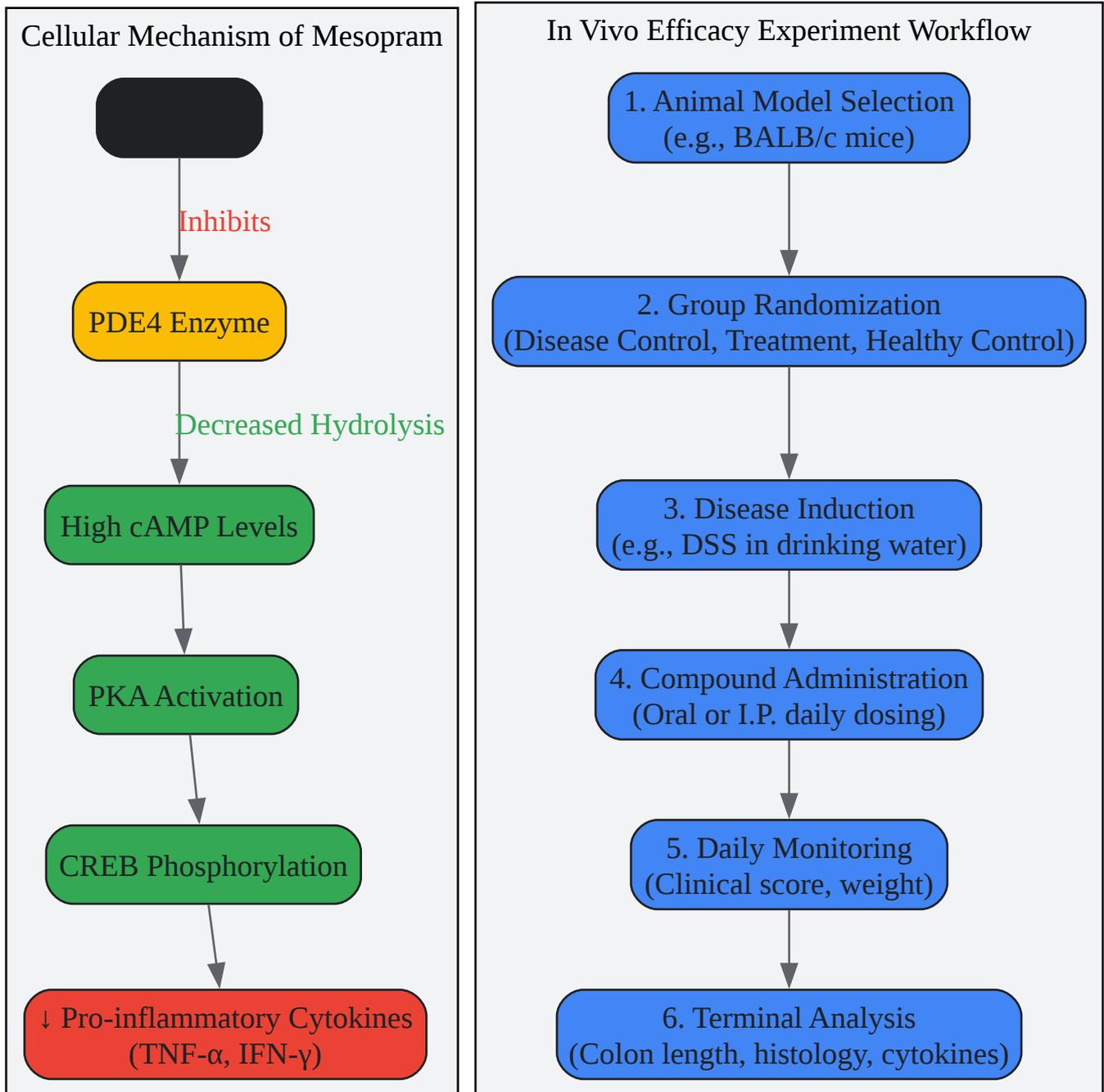
Disease Model	Species/Sex	Effective Dose & Route	Dosing Regimen	Key Efficacy Findings	Source
DSS-Induced Colitis (Preventive)	BALB/c mice (Female)	10, 50 mg/kg (Oral & I.P.)	Once daily, 7-10 days	Reduced clinical score, reversed colon shortening, lowered colonic IFN- γ	[1] [2]
DSS-Induced Colitis (Therapeutic)	BALB/c mice (Female)	10 mg/kg (I.P.)	Once daily, after disease onset	Significant reduction of clinical score and colon shortening	[2]

Disease Model	Species/Sex	Effective Dose & Route	Dosing Regimen	Key Efficacy Findings	Source
Experimental Autoimmune Encephalomyelitis (EAE)	Lewis rats, SJL, SWXJ mice	Data not specified	Data not specified	Suppressed clinical symptoms, reduced CNS inflammation, lower IFN- γ & TNF- α in brain	[3]
Ethanol Consumption	C57BL/6J mice (Male)	5 mg/kg (Oral)	Once daily, 10 days	Reduced ethanol intake and preference	[4]

A **dose-finding study** for DSS-induced colitis indicated that while doses of 2, 10, and 50 mg/kg all showed benefits, the most consistent clinical and post-mortem improvements were achieved with the **50 mg/kg dose** [2].

Mechanism of Action & Experimental Workflows

Mesopram is an orally active, specific **Phosphodiesterase-4 (PDE4) inhibitor** [4]. The cellular mechanism and a typical in vivo experiment workflow are illustrated below.



[Click to download full resolution via product page](#)

The diagram shows that **Mesopram** exerts its anti-inflammatory effects by specifically inhibiting the PDE4 enzyme. This leads to intracellular accumulation of cAMP, activating downstream pathways like PKA and CREB phosphorylation, resulting in the **suppression of key pro-inflammatory cytokines like TNF- α and IFN- γ** [4] [5] [3]. This mechanism is central to its efficacy in inflammatory disease models.

Technical Support & Troubleshooting Guide

Here are answers to potential frequently asked questions based on available data and general principles of PDE4 inhibitor pharmacology.

Q1: What is the recommended starting dose for a new in vivo study with Mesopram?

- **A:** For inflammatory disease models (like colitis), a starting dose of **10 mg/kg** administered orally or intraperitoneally once daily is supported by literature [1] [2]. A dose-finding study suggests that higher efficacy may be achieved at **50 mg/kg** [2]. It is critical to conduct your own pilot dose-range studies to determine the optimal dose for your specific model and animal strain.

Q2: We are not seeing the expected efficacy in our model. What could be the cause?

- **A:** Consider these factors:
 - **Dosing Regimen:** The **timing of administration** is crucial. **Mesopram** has shown efficacy in both preventive (dosing starts with disease induction) and therapeutic (dosing starts after disease is established) models [2]. Ensure your regimen matches your study goals.
 - **Model Pathogenesis:** Confirm that your disease model is driven by PDE4-related pathways, particularly those involving TNF- α and IFN- γ [3] [2]. The efficacy of **Mesopram** is most pronounced in Th1-driven immune responses.
 - **Compound Handling:** While stability data is not public, as a general practice, follow the supplier's storage instructions carefully. Using improperly stored compounds can lead to a loss of potency.

Q3: What are the expected adverse effects in rodents?

- **A:** The search results do not specify adverse effects for **Mesopram**. However, **nausea, emesis, and gastrointestinal disturbances** are class-effects of PDE4 inhibitors [5]. These are mechanism-based and result from PDE4 inhibition in non-target tissues. Rodents cannot vomit, so the primary observation may be reduced feeding, weight loss, or behaviors indicative of nausea. Designing studies with appropriate controls is essential to distinguish these side effects from disease symptoms.

Q4: Has Mesopram been developed for human use?

- **A:** No. According to the available data, **Mesopram** is a **research compound** that advanced to **Phase 2 clinical trials for Multiple Sclerosis** but was ultimately **discontinued** from clinical development [6]. It is for research use only.

Key Considerations for Experimental Design

- **Confirming Bioactivity:** To verify that your batch of **Mesopram** is active, you can use an **ex vivo** approach. Isolate spleen cells or peritoneal macrophages from treated animals and stimulate them with a mitogen. A successful treatment should show a **significant reduction in TNF- α and/or IFN- γ production** compared to cells from the control group [3].
- **Beyond Colitis and EAE:** While the strongest data is for colitis and EAE, remember that PDE4 is a target for various inflammatory conditions. The known mechanism suggests potential efficacy in models of **psoriasis, atopic dermatitis, and arthritis** [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The Specific Type-4 Phosphodiesterase Inhibitor ... [sciencedirect.com]
2. The specific type-4 phosphodiesterase inhibitor mesopram ... [pubmed.ncbi.nlm.nih.gov]
3. The type IV phosphodiesterase specific inhibitor mesopram inhibits... [pubmed.ncbi.nlm.nih.gov]
4. Mesopram (Daxalipram) | PDE4 Inhibitor [medchemexpress.com]
5. Phosphodiesterase-4 Inhibitors for the Treatment of ... [pmc.ncbi.nlm.nih.gov]
6. - Drug Targets, Indications, Patents - Synapse Mesopram [synapse.patsnap.com]

To cite this document: Smolecule. [Mesopram in vivo efficacy optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525067#mesopram-in-vivo-efficacy-optimization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com